

3-Ethoxyaniline molecular weight and formula

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Compound of Interest

Compound Name: **3-Ethoxyaniline**

Cat. No.: **B147397**

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Technical Guide: 3-Ethoxyaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Ethoxyaniline**, a significant chemical intermediate in various research and development applications.

Core Properties of 3-Ethoxyaniline

3-Ethoxyaniline, also known as m-phenetidine, is an aromatic amine characterized by an ethoxy group at the third position of the aniline ring.^[1] Its chemical structure and properties make it a valuable building block in the synthesis of more complex molecules. The compound is a dark red liquid under standard conditions.

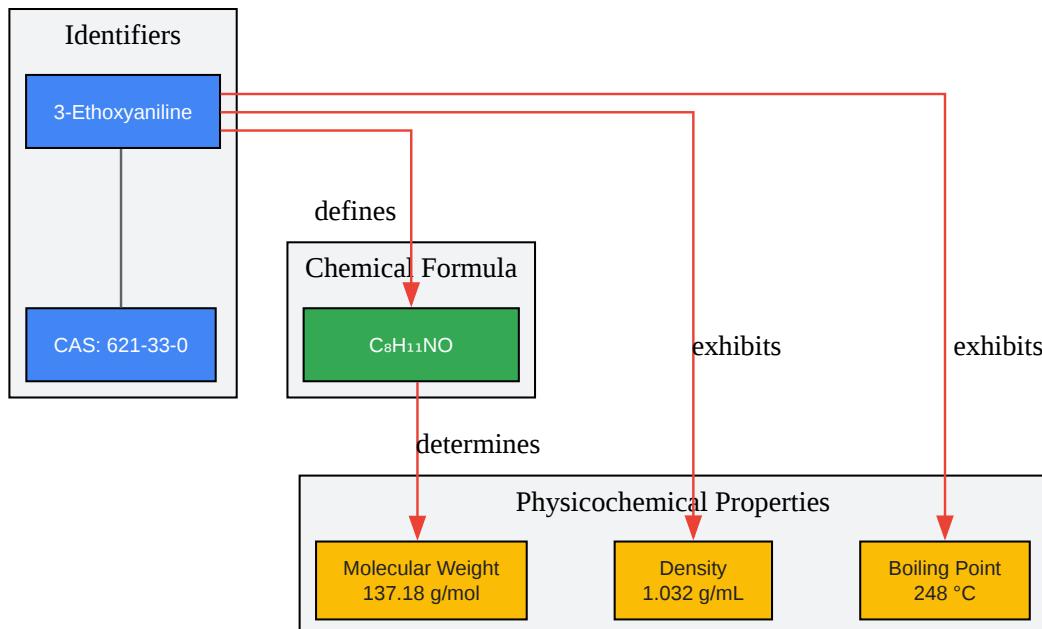
Physicochemical Data

The quantitative properties of **3-Ethoxyaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	[1] [2]
Linear Formula	C ₂ H ₅ OC ₆ H ₄ NH ₂	[3] [4]
Molecular Weight	137.18 g/mol	[3] [4]
Density	1.032 g/mL at 25 °C	[3] [5]
Boiling Point	248 °C	[2] [3] [5]
Melting Point	204 °C	[2] [5]
Flash Point	>110 °C (>230 °F)	[5] [6]
Refractive Index	1.566 (at 20 °C)	[2] [3] [4]
Water Solubility	0.1-0.5 g/100 mL at 20 °C	[6]
CAS Number	621-33-0	[3]

Structural and Identification Data

The logical relationship between the primary identifiers of **3-Ethoxyaniline** and its fundamental chemical and physical properties is illustrated in the diagram below. This visualization clarifies how the compound's identity is linked to its empirical formula and key measurable characteristics.



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Caption: Logical relationships of **3-Ethoxyaniline**.

Experimental Protocols and Applications

While a specific, detailed synthesis protocol for **3-Ethoxyaniline** from basic precursors is not readily available in the searched literature, its application as a starting reagent is documented. For instance, **3-Ethoxyaniline** has been utilized as a foundational molecule in the synthesis of 1,2,3,4-tetrahydroacridinylhydrazides.^[3]

Analytical Methodologies

The characterization and analysis of **3-Ethoxyaniline** and its isomers are crucial for quality control and research purposes. Although a method for **3-ethoxyaniline** was not explicitly

detailed, a high-performance liquid chromatography (HPLC) method for its isomer, 4-ethoxyaniline, has been described. This method provides a framework that could be adapted for **3-ethoxyaniline**.

Example HPLC Protocol for 4-Ethoxyaniline:

- Column: Primesep 100, 4.6x150 mm, 100A.
- Mobile Phase: A mixture of Acetonitrile (MeCN) at 40% and a buffer of Sulfuric acid (H_2SO_4) at 0.2%.
- Flow Rate: 1.0 ml/min.
- Detection: UV at 200 nm.[2]

This mixed-mode chromatography approach is effective for retaining and analyzing aromatic amines like the ethoxyaniline isomers.[2]

Furthermore, various spectroscopic data for **3-Ethoxyaniline** are available, which are essential for its identification and structural elucidation. This includes 1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data.[1] These analytical techniques form the basis for confirming the identity and purity of the compound in a laboratory setting.

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